

# A Comprehensive Technical Guide to Cholesteryl Nonanoate

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## Compound of Interest

Compound Name: *cholesterol n-nonyl carbonate*

Cat. No.: B579574

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Cholesteryl nonanoate is a cholesterol ester that has garnered significant interest in materials science and cosmetic formulations due to its unique liquid crystalline properties. This technical guide provides an in-depth overview of its chemical identity, physicochemical properties, experimental protocols, and applications for researchers, scientists, and professionals in drug development.

## Chemical Identification

The Chemical Abstracts Service (CAS) number for cholesteryl nonanoate is 1182-66-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

This compound is known by a variety of synonyms, reflecting its chemical structure as an ester of cholesterol and nonanoic acid.

Table 1: Synonyms for Cholesteryl Nonanoate

**Synonym**

Cholesteryl pelargonate

(3Beta)-Cholest-5-En-3-Yl Nonanoate

5-Cholesten-3 $\beta$ -ol nonanoate

3 $\beta$ -(Nonanoyloxy)cholest-5-ene

Cholest-5-en-3-ol (3 $\beta$ )-, 3-nonanoate

Cholesterol pelargonate

Cholesteryl nonylate

Nonanoic acid, cholesteryl ester

Sources:[1][2][5][6][8]

## Physicochemical Properties

Cholesteryl nonanoate is a white, crystalline solid at room temperature.[8][9] It is insoluble in water but soluble in organic solvents such as chloroform and tetrahydrofuran (THF).[1][9][10]

Table 2: Physicochemical Data for Cholesteryl Nonanoate

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>62</sub> O <sub>2</sub>
Molecular Weight	526.88 g/mol
Appearance	White to off-white solid/crystals
Melting Point	74 - 82 °C
Boiling Point	360 °C at 760 mmHg
Solubility	Insoluble in water; Soluble in chloroform, THF
Optical Activity	[α]25/D -30° (c = 2 in chloroform)
InChI Key	WCLNGBQPTVENHV-MKQVXYPISA-N
SMILES	CCCCCCCCC(=O)O[C@H]1CC[C@]2(C)C3CC[C@]4(C)C(CCC4C3CC=C2C1)--INVALID-LINK--CCCC(C)C

Sources: [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)

## Liquid Crystalline Behavior

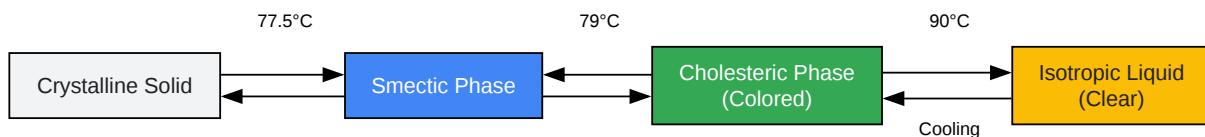
A key characteristic of cholesteryl nonanoate is its thermotropic liquid crystalline behavior. As the temperature changes, it transitions through different mesophases, each with distinct optical properties. This behavior is fundamental to its application in thermochromic devices and cosmetics.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)

Table 3: Liquid Crystal Phase Transition Temperatures

Transition	Temperature (°C)
Crystalline to Smectic	77.5
Smectic to Cholesteric	79
Cholesteric to Isotropic	90

Source:[5][7]

The cholesteric (or chiral nematic) phase is of particular interest as it selectively reflects light of specific wavelengths, resulting in iridescent colors that are temperature-dependent.[12]



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Caption: Temperature-dependent phase transitions of cholesteryl nonanoate.

## Experimental Protocols

This section details methodologies for the synthesis of cholesteryl nonanoate and the preparation of a thermochromic liquid crystal mixture.

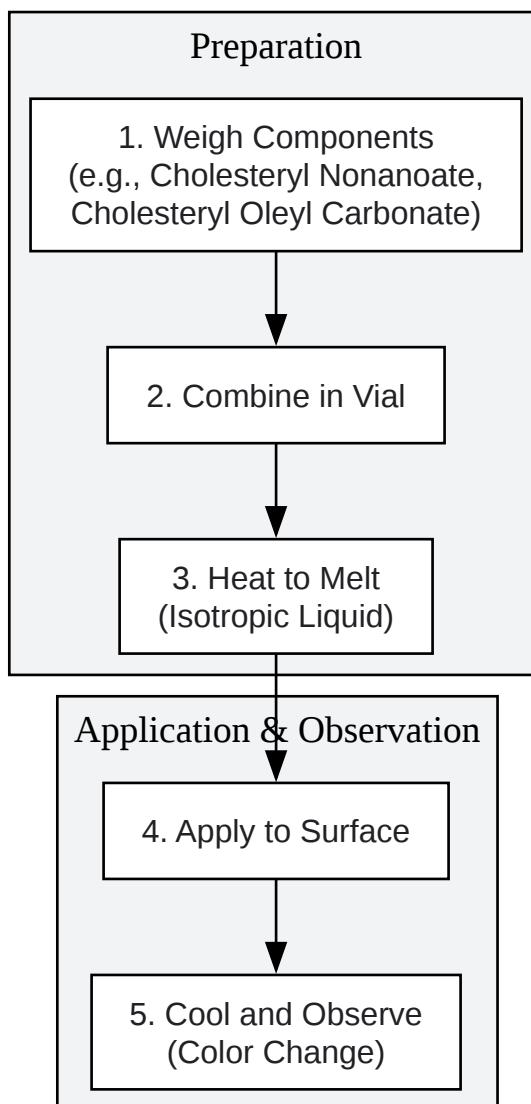
A common method for synthesizing cholesteryl nonanoate involves the esterification of cholesterol with a derivative of nonanoic acid.

- Materials: Cholesterol, nonanoyl chloride (or nonanoic acid), pyridine (or another suitable base), and an appropriate solvent.
- Procedure:
  - Dissolve cholesterol in a suitable solvent (e.g., pyridine) in a reaction flask.
  - Slowly add nonanoyl chloride to the solution while stirring. The reaction is typically carried out under controlled temperature conditions.
  - Allow the reaction to proceed for a specified time until completion.
  - Upon completion, the product is isolated, often by precipitation in a non-solvent like water or methanol.

- The crude product is then purified, commonly through recrystallization from a solvent such as acetone, to yield pure cholesteryl nonanoate.
- Characterization: The final product's purity and identity are confirmed by measuring its melting point and analyzing it via spectroscopic methods (e.g., NMR, IR). The liquid crystal transition temperatures can be verified using differential scanning calorimetry (DSC) and polarized optical microscopy.[12]

Cholesteryl nonanoate is often mixed with other cholesterol esters, such as cholesteryl oleyl carbonate and cholesteryl chloride, to create formulations that display a wide range of colors over specific temperature ranges.[13][14][15]

- Materials: Cholesteryl nonanoate, cholesteryl oleyl carbonate, and cholesteryl benzoate (or cholesteryl chloride).
- Procedure:
  - Weigh the desired amounts of each cholesteryl ester and place them in a glass vial. The ratio of the components determines the temperature range of the color play. For example, a mixture of 0.65 g cholesteryl oleyl carbonate, 0.25 g cholesteryl pelargonate (nonanoate), and 0.10 g cholesteryl benzoate results in a transition range of 17-23°C.[14]
  - Gently heat the vial using a heat gun or by placing it in an oven until all components melt and form a homogenous isotropic liquid.[13][14]
  - The liquid can then be applied to a black surface for observation. As the mixture cools, it will pass through the cholesteric phase and display a spectrum of colors corresponding to the temperature.
  - For stability, the mixture can be encapsulated between polymer sheets.[13]



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Caption: Workflow for preparing a thermochromic liquid crystal mixture.

## Applications

The unique properties of cholesteryl nonanoate make it a valuable component in several fields:

- Liquid Crystal Displays (LCDs): It is used as a component in liquid crystal mixtures for display applications.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Cosmetics: Its ability to create opalescent and iridescent effects makes it a popular ingredient in hair colors, makeup, and lotions.[9][10]
- Thermochromic Materials: Mixtures containing cholesteryl nonanoate are used in thermochromic films and inks that change color with temperature, finding applications in thermometers, mood rings, and thermal mapping sensors.[8][9][14]
- Pleochroic Dyes: It is utilized in the manufacturing of some pleochroic dyes, which exhibit different colors when viewed from different angles.[10][11]

## Safety and Handling

According to Safety Data Sheets (SDS), cholesteryl nonanoate is not considered a hazardous substance under OSHA's Hazard Communication Standard.[3] However, as with all laboratory chemicals, it should be handled with care.

- Precautions: Avoid formation of dust and aerosols. Avoid contact with skin, eyes, and clothing. Ensure adequate ventilation during handling.[3][16]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[10]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[3][10]

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